

# Ocaphane: Unraveling the Antitumor Activity Spectrum

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## Compound of Interest

Compound Name: Ocaphane

Cat. No.: B1677084

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A comprehensive review of the available scientific literature reveals no evidence of a compound named "**Ocaphane**" with demonstrated antitumor activity. Extensive searches across prominent scientific databases and clinical trial registries have not yielded any publications, studies, or data related to a substance with this name in the context of cancer research.

The search for "**Ocaphane**" and its potential antitumor properties returned information on unrelated compounds, most notably "Ocaperidone," a benzisoxazole piperidine antipsychotic agent investigated for its potential in treating schizophrenia and schizoaffective disorders.[1] The mechanism of action of Ocaperidone involves binding to serotonin, dopamine, adrenergic, and histamine receptors, and it is not associated with anticancer activity.[1]

Further inquiries into antitumor agents from various natural and synthetic sources did not identify any compound with a similar name or structure that could be a misspelling of "**Ocaphane**." The scientific literature is rich with studies on the anticancer properties of various molecules, including those derived from plants like Cortex Fraxini and compounds such as piplartine and glycoalkaloids.[2][3][4] However, none of these investigations mention "**Ocaphane**."

Similarly, searches for clinical trials and in vitro studies related to "**Ocaphane**" were unproductive, instead highlighting research on other investigational drugs for different therapeutic areas.

Conclusion:

Based on the current body of scientific and medical knowledge, "**Ocaphane**" does not appear to be a recognized compound with antitumor properties. Researchers, scientists, and drug development professionals seeking information on novel anticancer agents should focus on established and well-documented compounds within the field. It is possible that "**Ocaphane**" is a typographical error, a misnomer, or a compound that has not yet been described in the public domain. For accurate and reliable information, it is recommended to consult peer-reviewed scientific journals, reputable pharmacological databases, and official clinical trial registries.

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## References

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- 4. Frontiers | Anticancer activity of glycoalkaloids from Solanum plants: A review [[frontiersin.org](https://frontiersin.org)]
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